

# Application Notes and Protocols: Strontium-90 in Radioisotope Thermoelectric Generators

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Strontium-90*

Cat. No.: *B1230875*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Strontium-90** (Sr-90) is a high-yield fission product with a significant thermal power output, making it a viable isotope for use in Radioisotope Thermoelectric Generators (RTGs). These devices provide a reliable and long-lasting power source for remote and unattended applications by converting the heat from radioactive decay directly into electricity. This document provides detailed application notes on the use of Sr-90 in RTGs, including its properties, a comparison with Plutonium-238 (Pu-238), and protocols for the fabrication of heat sources and the testing of RTG performance.

## Physicochemical Properties of Strontium-90

Strontium-90 is a pure beta-emitter, decaying to Yttrium-90 (Y-90), which in turn decays to stable Zirconium-90 (Zr-90).<sup>[1]</sup> The high-energy beta particles emitted during this decay chain are the primary source of thermal energy in an Sr-90 fueled RTG.<sup>[2]</sup> Due to its chemical reactivity, elemental strontium is not used directly. Instead, it is typically incorporated into a stable ceramic matrix, such as strontium titanate (SrTiO<sub>3</sub>), which is non-combustible, insoluble, and has a high melting point.<sup>[3][4]</sup>

## Data Presentation

The following tables summarize the key quantitative data for **Strontium-90** and compare its properties with Plutonium-238, the most common isotope used in space-based RTGs.

Table 1: Nuclear and Physical Properties of **Strontium-90**

Property	Value	Reference
Half-life	28.91 years	<a href="#">[1]</a>
Decay Mode	$\beta^-$	<a href="#">[1]</a>
Decay Energy (Sr-90 $\rightarrow$ Y-90)	0.546 MeV	<a href="#">[1]</a>
Decay Energy (Y-90 $\rightarrow$ Zr-90)	2.28 MeV	<a href="#">[1]</a>
Specific Power (Pure Sr-90)	$\sim$ 0.92 W/g	<a href="#">[1]</a>
Specific Power (Strontium Titanate)	$\sim$ 0.445 - 0.46 W/g	<a href="#">[1]</a> <a href="#">[3]</a>
Chemical Form in RTGs	Strontium Titanate (SrTiO <sub>3</sub> )	<a href="#">[4]</a>

Table 2: Comparison of **Strontium-90** and Plutonium-238 for RTG Applications

Property	Strontium-90 (Sr-90)	Plutonium-238 (Pu-238)	Reference
Half-life	28.1 years	87.7 years	<a href="#">[5]</a>
Decay Mode	Beta ( $\beta^-$ )	Alpha ( $\alpha$ )	<a href="#">[5]</a> <a href="#">[6]</a>
Specific Power (Pure Isotope)	~0.92 W/g	~0.54 - 0.57 W/g	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Shielding Requirements	Significant (due to bremsstrahlung from beta decay)	Minimal	<a href="#">[2]</a>
Availability	Abundant fission product	Requires specialized production	<a href="#">[2]</a> <a href="#">[5]</a>
Cost	Cheaper	More expensive	<a href="#">[1]</a>
Applications	Primarily terrestrial and marine	Primarily space missions	<a href="#">[7]</a>

## Experimental Protocols

The following protocols are synthesized from best practices and available literature for the fabrication of a **Strontium-90** heat source and the subsequent testing of an RTG.

### Protocol 1: Fabrication of a **Strontium-90** Titanate (SrTiO<sub>3</sub>) Heat Source

Objective: To safely process and encapsulate **Strontium-90** into a stable ceramic form for use in an RTG.

Materials and Equipment:

- **Strontium-90** carbonate (SrCO<sub>3</sub>)
- Titanium dioxide (TiO<sub>2</sub>) powder
- Milling equipment (e.g., ball mill)

- Hydraulic press
- High-temperature furnace
- Hot cell with manipulators
- Welding equipment (e.g., TIG welder)
- Hastelloy-C encapsulation materials
- Radiation shielding and monitoring equipment

**Methodology:**

- Preparation of Precursors: In a hot cell, stoichiometric amounts of Sr-90 carbonate and titanium dioxide are carefully weighed and mixed. The particle size of the reagents is critical for a complete reaction to form phase-pure SrTiO<sub>3</sub>.
- Milling and Mixing: The precursor powders are thoroughly mixed and milled to ensure a homogenous mixture and to achieve the desired particle size.
- Calcination: The mixed powder is heated in a furnace to decompose the strontium carbonate to strontium oxide (SrO) and to initiate the reaction with TiO<sub>2</sub> to form SrTiO<sub>3</sub>.
- Pelletization: The resulting SrTiO<sub>3</sub> powder is pressed into pellets of the desired geometry using a hydraulic press.
- Sintering: The pellets are sintered at a high temperature in the furnace to achieve high density and mechanical stability.
- Encapsulation: The sintered SrTiO<sub>3</sub> pellets are loaded into a primary encapsulation container made of a corrosion-resistant alloy like Hastelloy-C. The container is then securely sealed, typically by welding. A secondary encapsulation is often used for additional safety.
- Decontamination and Calorimetry: The outer surface of the encapsulated source is decontaminated. The thermal output of the heat source is then measured using calorimetry to confirm it meets the design specifications.

## Protocol 2: Performance Testing of a **Sr-90** RTG

**Objective:** To characterize the electrical and thermal performance of a fully assembled Sr-90 RTG.

### Materials and Equipment:

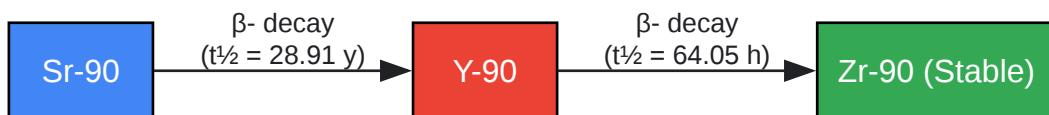
- Assembled Sr-90 RTG
- Thermal vacuum chamber
- Thermocouples and data acquisition system
- Variable electrical load
- Voltage and current meters
- Radiation shielding and monitoring equipment

### Methodology:

- **Instrumentation:** The RTG is instrumented with thermocouples at key locations, including the heat source, the hot and cold junctions of the thermoelectric modules, and the outer casing.
- **Thermal Vacuum Testing:** The RTG is placed in a thermal vacuum chamber to simulate its intended operating environment (e.g., the vacuum of space or a specific terrestrial condition).
- **Open Circuit Voltage Measurement:** The RTG is allowed to reach thermal equilibrium, and the open-circuit voltage is measured.
- **Load Testing:** A variable electrical load is connected to the RTG's output. The voltage and current are measured across a range of load resistances to determine the power output as a function of load.
- **Determination of Maximum Power Point:** The electrical load is varied to find the maximum power point of the RTG.

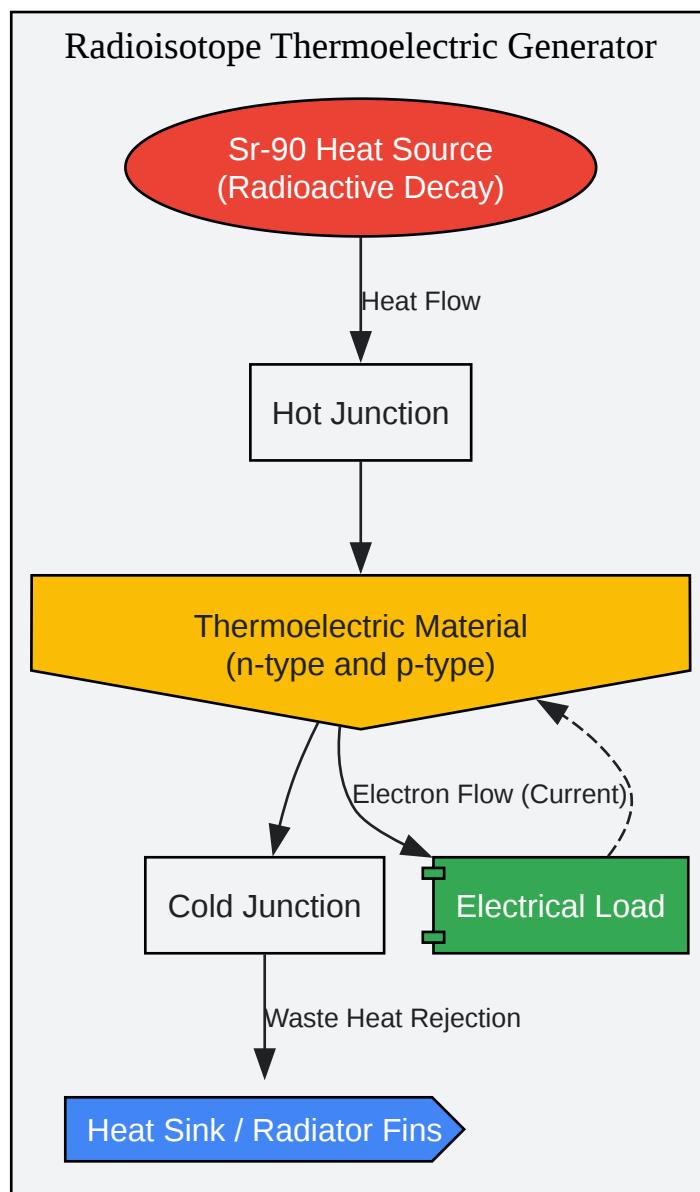
- Efficiency Calculation: The thermal input from the Sr-90 heat source (determined by calorimetry) and the maximum electrical power output are used to calculate the overall efficiency of the RTG.
- Long-Term Performance Monitoring: The RTG is operated for an extended period under stable conditions to monitor any degradation in performance over time.

## Mandatory Visualization



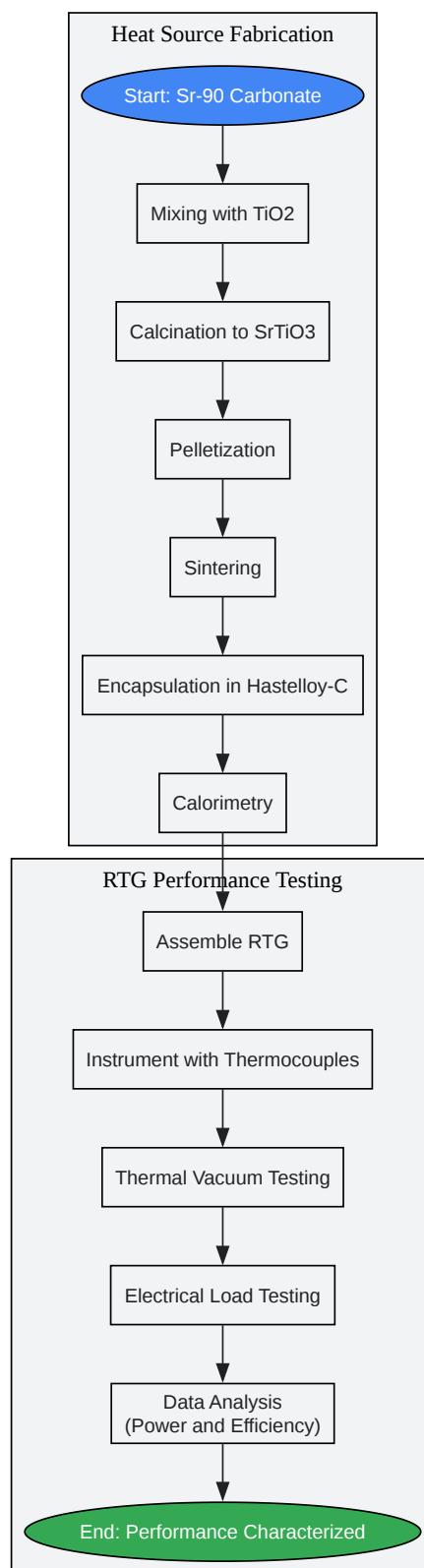
[Click to download full resolution via product page](#)

Caption: Decay chain of **Strontium-90** to stable Zirconium-90.



[Click to download full resolution via product page](#)

Caption: Working principle of a **Strontium-90** RTG.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for Sr-90 RTG heat source fabrication and testing.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Strontium-90 - Wikipedia [en.wikipedia.org]
- 2. forum.kerbalspaceprogram.com [forum.kerbalspaceprogram.com]
- 3. energy - Power of a Sr-90 RTG - Physics Stack Exchange [physics.stackexchange.com]
- 4. RTG Heat Sources: Two Proven Materials – Atomic Insights [atomicinsights.com]
- 5. Radioisotope thermoelectric generator - Wikipedia [en.wikipedia.org]
- 6. archivedproceedings.econference.io [archivedproceedings.econference.io]
- 7. pnnl.gov [pnnl.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Strontium-90 in Radioisotope Thermoelectric Generators]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1230875#application-of-strontium-90-in-radioisotope-thermoelectric-generators-rtgs>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)